

# Synonyms and alternative names for C.I. Acid Red 119

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## Compound of Interest

Compound Name: Acid red 119

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## C.I. Acid Red 119: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

C.I. **Acid Red 119** is a synthetic disazo dye that sees primary application in the dyeing of textiles, leather, and paper.[1] In the biomedical field, it is also recognized for its use as a biological stain. This technical guide provides a detailed overview of C.I. **Acid Red 119**, including its various synonyms and alternative names, key chemical and physical properties, and a representative protocol for its application in histological staining. It is important to note that while the toxicological effects of this dye have been a subject of study, particularly in the context of its bioremediation, there is no information available in the current scientific literature linking C.I. **Acid Red 119** to specific cellular signaling pathways.

### Synonyms and Alternative Names

C.I. **Acid Red 119** is known by a multitude of synonyms and trade names, which can often be a source of confusion in research and application. The following table provides a comprehensive list of these alternative designations.

Primary Designations	Synonyms & Trade Names
C.I. Acid Red 119	Acid Maroon LFS
C.I. 262085	Acid Milling Bordeaux C
CAS No: 12220-20-1	Acid Red 119 125%
CAS No: 70210-06-9	Acid Red No 11
Acid Red V	Airedale Red Brown VBM
Weak Acid Red Brown V	Akacid Bordeaux S 125%
Alto Milling Red Brown V 100%	
Aminyl Red Brown F-VL	
Best Acid Milling Red Brown V	
Chenitan Maroon V	
Doracid Red Brown V	
Everacid Red Brown N-V	
Haricid Maroon V 150%	
Intrapel Bordeaux F-	

## Chemical and Physical Properties

A summary of the key quantitative data for C.I. **Acid Red 119** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	$C_{31}H_{25}N_5Na_2O_6S_2$	[1]
Molecular Weight	637.67 g/mol	[1]
C.I. Number	262085	[1]
CAS Numbers	12220-20-1, 70210-06-9	[1]
Solubility	Soluble in water.	
Appearance	Red powder.	

## Experimental Protocol: Histological Staining

While a specific, validated protocol for C.I. **Acid Red 119** as a histological stain is not readily available in the literature, the following procedure is adapted from standard protocols for acid dyes and can serve as a starting point for methodology development. Acid dyes, being anionic, stain basic components of the cell, primarily proteins in the cytoplasm, muscle, and connective tissue.

### I. Materials

- C.I. **Acid Red 119** powder
- Distilled water
- Glacial acetic acid
- Paraffin-embedded tissue sections on slides
- Xylene
- Ethanol (100%, 95%, 70%)
- Hematoxylin (e.g., Harris's or Mayer's)
- Acid alcohol (1% HCl in 70% ethanol)

- Scott's tap water substitute or other bluing agent
- Mounting medium

## II. Preparation of Staining Solution

- Stock Solution (1% w/v): Dissolve 1 g of C.I. **Acid Red 119** powder in 100 mL of distilled water.
- Working Solution (0.5% w/v): Dilute the stock solution 1:1 with distilled water. Add 0.5 mL of glacial acetic acid per 100 mL of working solution to achieve an acidic pH, which enhances staining.

## III. Staining Procedure

- Deparaffinization and Rehydration:
  - Immerse slides in two changes of xylene for 5 minutes each.
  - Transfer through two changes of 100% ethanol for 3 minutes each.
  - Transfer through two changes of 95% ethanol for 3 minutes each.
  - Hydrate in 70% ethanol for 3 minutes.
  - Rinse in running tap water.
- Nuclear Staining:
  - Immerse in a filtered hematoxylin solution for 5-10 minutes.
  - Rinse in running tap water.
  - Differentiate briefly in acid alcohol (1-3 seconds).
  - Wash in running tap water.
  - Blue the sections in Scott's tap water substitute or an equivalent for 1-2 minutes.

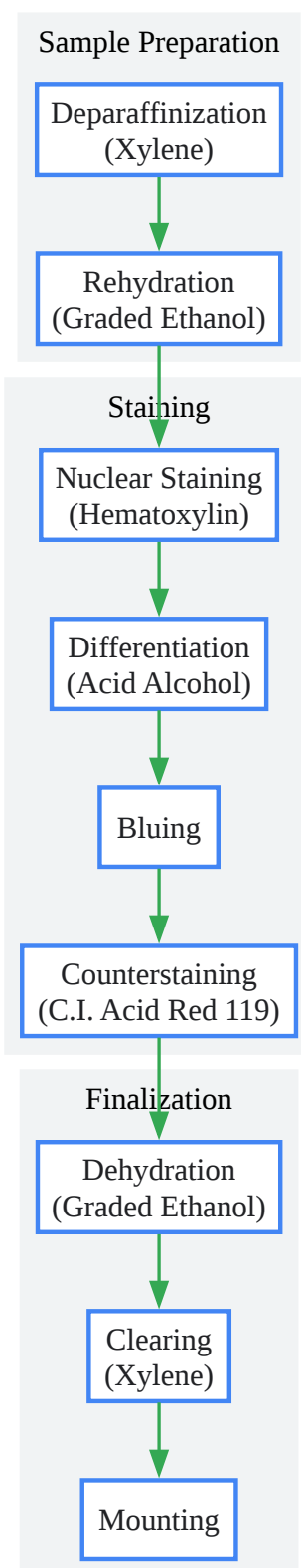
- Wash in running tap water.
- Counterstaining with C.I. **Acid Red 119**:
  - Immerse slides in the 0.5% C.I. **Acid Red 119** working solution for 3-5 minutes. The optimal time may need to be determined empirically.
  - Briefly rinse in distilled water to remove excess stain.
- Dehydration and Mounting:
  - Dehydrate through graded alcohols: 95% ethanol (2 changes, 1 minute each) and 100% ethanol (2 changes, 1 minute each).
  - Clear in two changes of xylene for 3 minutes each.
  - Mount with a permanent mounting medium.

#### IV. Expected Results

- Nuclei: Blue/Purple
- Cytoplasm, Muscle, Keratin: Shades of red
- Collagen: May stain a lighter shade of red or remain unstained, depending on the tissue and differentiation.

## Logical Workflow for Histological Staining

The following diagram illustrates the sequential steps involved in the histological staining protocol using C.I. **Acid Red 119**.



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Fig. 1: Histological staining workflow with C.I. **Acid Red 119**.

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## References

- 1. researchgate.net [researchgate.net]
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